C.I. 18090 Mordant Blue 18 molecular structure analysis

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Compound of Interest

Compound Name: *Mordant Blue 18*

Cat. No.: *B12277993*

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Technical Whitepaper: Molecular Architecture and Analytical Characterization of C.I. 18090 (**Mordant Blue 18**)

Executive Summary

C.I. 18090, designated chemically as **Mordant Blue 18**, represents a critical class of o,o'-dihydroxyazo dyes utilized extensively in coordination chemistry and histological staining. Unlike simple acid dyes, **Mordant Blue 18** possesses a tridentate ligand geometry capable of forming stable chelate complexes with transition metals (e.g., Cr^{3+}, Al^{3+}, Fe^{3+}). This capability makes it a vital tool in spectrophotometric metal analysis and a structural model for understanding azo-reductase metabolism in drug toxicology.

This guide provides a rigorous analysis of the molecular structure of **Mordant Blue 18**, detailing its synthesis-derived architecture, spectroscopic signatures, and validated protocols for its application in bio-analytical assays.

Molecular Identity and Physicochemical Profile

The structural integrity of **Mordant Blue 18** relies on the precise positioning of hydroxyl groups relative to the azo linkage, facilitating the "mordant" effect (metal coordination).

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Chemical Nomenclature & Identifiers

Parameter	Specification
Common Name	Mordant Blue 18
C.I.[1][2][3][4][5][6] Number	18090
CAS Registry Number	6844-73-1
Chemical Class	Monoazo; o,o'-dihydroxyazo dye
Molecular Formula	$C_{18}H_{12}ClN_3Na_2O_9S_2$
Molecular Weight	559.87 g/mol
IUPAC Name	Disodium 5-acetamido-4-hydroxy-3-[(E)-(5-chloro-2-hydroxyphenyl)diazenyl]naphthalene-2,7-disulfonate

Structural Architecture

The molecule is synthesized via the diazotization of 2-amino-4-chlorophenol followed by alkaline coupling with 4-acetamido-5-hydroxynaphthalene-2,7-disulfonic acid (N-Acetyl H-Acid).

- Chromophore: The central azo bond (-N=N-).
- Auxochromes: The hydroxyl (-OH) and acetamido ($-NHCOCH_3$) groups donate electrons, intensifying color.
- Chelation Site: The ortho-hydroxyl on the phenyl ring and the ortho-hydroxyl on the naphthyl ring flank the azo nitrogens. This creates a tridentate binding pocket (O-N-O) ideal for octahedral metal coordination.

Spectroscopic Characterization & Structure Analysis

To validate the identity of C.I. 18090 in a research setting, the following spectroscopic markers must be confirmed.

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UV-Visible Spectroscopy (Metal Shift Assay)

The most definitive test for **Mordant Blue 18** is the bathochromic shift (Red Shift) observed upon metal chelation.

- Free Ligand (pH 5-6):

  (Red-Magenta).

- Metal Complex (e.g., Al^{3+}/Cr^{3+}):

  shifts to

  (Deep Blue/Violet).

- Mechanism: Metal binding stabilizes the excited state of the delocalized

  -electron system, lowering the energy gap (

).

Infrared Spectroscopy (FT-IR) Assignments

Functional Group	Wavenumber (cm^{-1})	Structural Significance
O-H Stretch	3400–3200 (broad)	Intramolecular H-bonding (critical for stability).
Amide C=O	1650–1630	Confirms the N-acetyl group on the naphthalene ring.
N=N Stretch	1580–1500	Characteristic azo linkage; often obscured by aromatic rings.
S=O Stretch	1180–1150	Sulfonic acid salts (solubilizing groups).
C-Cl Stretch	750–700	Confirms the chloro-substituent on the phenyl ring.

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1H-NMR Expectations (D_2O Solvent)

- Aromatic Region (6.5–8.5 ppm): Distinct multiplets corresponding to the phenyl and naphthyl protons.
- Acetamido Methyl (2.1–2.3 ppm): A sharp singlet (3H) confirming the acetyl protection of the amine.
- Deshielding Effect: Protons adjacent to the azo and sulfonate groups will appear downfield (>7.5 ppm).

Analytical Protocols

Protocol A: HPLC Purity Assessment

Objective: Quantify dye purity and detect synthesis by-products (e.g., unreacted H-acid).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 5 µm, 4.6 x 150 mm).
- Mobile Phase:
  - A: 20 mM Ammonium Acetate (pH 6.0).
  - B: Acetonitrile.
- Gradient: 0-5 min (5% B); 5-20 min (5%

  60% B); 20-25 min (60% B).
- Detection: Diode Array Detector (DAD) at 254 nm (organics) and 520 nm (chromophore).
- Flow Rate: 1.0 mL/min.

Protocol B: Metal Chelation Capacity Assay

Objective: Verify the functional "mordant" capability for assay development.

- Preparation: Prepare a 100 µM stock solution of **Mordant Blue 18** in 0.1 M Acetate Buffer (pH 5.0).

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- Baseline Scan: Record UV-Vis spectrum (400–700 nm).
- Titration: Add $AlCl_3$ or $CrCl_3$ solution in 0.1 molar equivalents.
- Observation: Monitor the isosbestic point. A clean isosbestic point indicates a direct 1:1 or 1:2 complex formation without intermediate species.

Mechanism of Action: Chelation & Staining

The following diagram illustrates the structural transformation of **Mordant Blue 18** from a free ligand to a metal-coordinated complex. This mechanism is the basis for its use in detecting aluminum in biological fluids and staining nuclear chromatin (via mordanting).

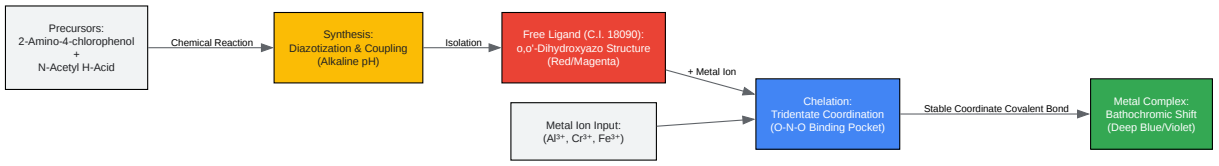

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Figure 1: Synthesis and Metal Chelation Pathway of **Mordant Blue 18**.[5]

Applications in Drug Development & Toxicology

Azo-Reductase Metabolism Model

In drug metabolism studies, C.I. 18090 serves as a model substrate for azoreductases (liver and gut flora enzymes).

- Mechanism: The azo bond is cleaved, releasing 2-amino-4-chlorophenol and the aminonaphthalene derivative.
- Toxicity Relevance: The cleavage products of azo dyes can be potentially carcinogenic. Researchers use this dye to test the stability of azo-linkages in novel drug candidates.

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Bio-Analytical Reagent for Aluminum

Elevated aluminum levels are linked to neurotoxicity. **Mordant Blue 18** provides a sensitive colorimetric method for Al^{3+} quantification in pharmaceutical formulations (e.g., antacids, vaccines adjuvants).

- Limit of Detection: Typically in the low ppm range (0.1–1.0 ppm).
- Interference Control: Fluoride ions often mask Al^{3+}; this dye's high affinity can be used in competitive binding assays.

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